

Technical Guide: 2,4,5-Trimethylaniline Hydrochloride

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Compound of Interest

Compound Name: 2,4,5-Trimethylaniline hydrochloride

Cat. No.: B1235971

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CAS Number: 21436-97-5

This technical guide provides an in-depth overview of **2,4,5-Trimethylaniline hydrochloride**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document covers its chemical properties, synthesis, toxicological data, and metabolic pathways.

Chemical and Physical Properties

2,4,5-Trimethylaniline hydrochloride is the hydrochloride salt of 2,4,5-Trimethylaniline (also known as pseudocumidine).^{[1][2]} The parent compound, 2,4,5-Trimethylaniline, has the CAS number 137-17-7.^{[1][3]} In solution and *in vivo*, the hydrochloride salt is expected to exist in a dissociated state and is considered toxicologically equivalent to the free amine form.^[1]

Table 1: Physicochemical Properties

Property	Value	Source
2,4,5-Trimethylaniline Hydrochloride		
CAS Number	21436-97-5	[1] [4]
Molecular Formula	C ₉ H ₁₄ ClN	[4]
Molecular Weight	171.67 g/mol	[4]
Melting Point	235°C	[1]
Appearance	Light Brown Solid	[5]
2,4,5-Trimethylaniline (Parent Compound)		
CAS Number	137-17-7	[1] [3]
Molecular Formula	C ₉ H ₁₃ N	[3]
Molecular Weight	135.21 g/mol	[3]
Melting Point	64°C	[1]
Boiling Point	234-235°C at 760 mmHg	[3]
Appearance	Fine gray-white powder or white crystals	[1] [3]
Water Solubility	< 0.1 mg/mL at 23°C	[3]
pKa	5.09	[3]

Table 2: Synonyms[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Compound	Synonyms
2,4,5-Trimethylaniline Hydrochloride	1-Amino-2,4,5-trimethylbenzene hydrochloride, psi-Cumidine hydrochloride, Pseudocumidine hydrochloride, 1,2,4-Trimethyl-5-aminobenzene hydrochloride, Benzenamine, 2,4,5-trimethyl-, hydrochloride
2,4,5-Trimethylaniline	Pseudocumidine, psi-Cumidine, 1-Amino-2,4,5-trimethylbenzene, 1,2,4-Trimethyl-5-aminobenzene, 2,4,5-Trimethylbenzenamine

Synthesis and Manufacturing

2,4,5-Trimethylaniline was historically produced as a component of a mixture of aromatic amines used in the synthesis of the dye Ponceau 3R.[\[1\]](#)[\[7\]](#) While specific, detailed industrial synthesis protocols for 2,4,5-trimethylaniline are not readily available in the provided search results, a general method for the synthesis of a similar compound, 2,4,6-trimethylaniline, involves a two-step process:

- Nitration: Selective mononitration of the corresponding trimethylbenzene (mesitylene for the 2,4,6-isomer) using a mixture of sulfuric and nitric acid.
- Reduction: The resulting nitroaromatic compound is then reduced to the aniline derivative, for example, using iron powder and hydrochloric acid.

The hydrochloride salt is subsequently prepared by treating the free amine with hydrochloric acid.

Experimental Protocols

Carcinogenicity Bioassay in Rodents

A bioassay to determine the carcinogenicity of 2,4,5-trimethylaniline was conducted by the National Cancer Institute.[\[8\]](#)

- Test Species: Fischer 344 (F344) rats and B6C3F1 mice.[\[8\]](#)

- Administration: The test chemical was administered in the feed for 101 weeks.[8]
- Dosage:
 - Rats: 200 or 800 ppm.[8]
 - Mice: 50 or 100 ppm.[8]
- Control Groups: Matched control groups of 20 untreated animals of each sex were used.[8]
- Endpoint: All surviving animals were euthanized and necropsied at the end of the 101-week administration period to assess for tumor formation.[8]

The study concluded that 2,4,5-trimethylaniline was carcinogenic for male and female F344 rats and female B6C3F1 mice, inducing various carcinomas.[8]

Safety and Toxicology

2,4,5-Trimethylaniline and its strong acid salts are classified as carcinogenic.[9]

Table 3: GHS Hazard Classifications[4]

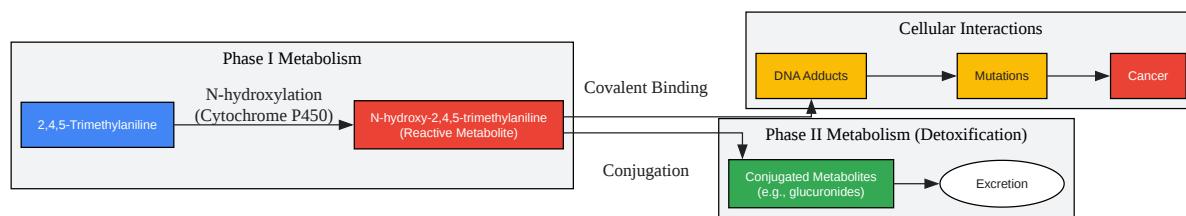
Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Acute Toxicity, Inhalation	3
Carcinogenicity	1B
Hazardous to the aquatic environment (chronic)	2

Carcinogenicity: Studies have demonstrated that 2,4,5-trimethylaniline induces liver carcinomas in male and female Fischer 344 rats and female B6C3F1 mice.[1] Increased incidences of lung tumors were also observed in treated rats of both sexes and female mice.[1] The International Agency for Research on Cancer (IARC) has noted there is limited evidence for the carcinogenicity of 2,4,5-trimethylaniline in experimental animals.[10]

Mutagenicity: 2,4,5-Trimethylaniline has been shown to be mutagenic to *Salmonella typhimurium* with metabolic activation.[1][10]

Metabolic Pathway and Mechanism of Carcinogenicity

The carcinogenic activity of many aromatic amines, including 2,4,5-trimethylaniline, is linked to their metabolic activation. A key step in this process is the formation of N-hydroxylated metabolites.[11][12] These reactive intermediates can then form adducts with DNA, leading to mutations and potentially initiating cancer. The induction of methemoglobinemia in rats by the related compound 2,4,6-trimethylaniline is an indicator of the formation of such N-hydroxylated metabolites.[11][12]



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Caption: Metabolic activation pathway of 2,4,5-Trimethylaniline.

Spectral Data

While a comprehensive set of spectra for **2,4,5-trimethylaniline hydrochloride** is not available, data for the parent compound, 2,4,5-trimethylaniline, has been reported.

Table 4: Spectral Data References for 2,4,5-Trimethylaniline

Technique	Database/Source
Mass Spectrometry (EI)	NIST WebBook [6]
¹³ C NMR	ChemicalBook [13]
Infrared (IR) Spectroscopy	PubChem [3] , ChemicalBook [2]

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